

Chemical and physical properties of C.I. Solvent Yellow 56

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Compound of Interest

Compound Name: Phenol, 4-[(4-ethoxyphenyl)azo]
Cat. No.: B3188873

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C.I. Solvent Yellow 56: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical and physical properties of C.I. Solvent Yellow 56 (4-(Diethylamino)azobenzene). The information is curated for researchers, scientists, and professionals in drug development who may encounter this compound. All quantitative data is presented in clear, tabular formats for ease of comparison.

Chemical Identity and Structure

C.I. Solvent Yellow 56 is a monoazo dye characterized by a diethylamino group attached to one of the phenyl rings of the azobenzene structure.[1][2] This substitution pattern is key to its chromophoric properties.



Identifier	Value
Chemical Name	4-(Diethylamino)azobenzene[3]
C.I. Name	Solvent Yellow 56[1][2]
C.I. Number	11021[1][2]
CAS Number	2481-94-9[1][2]
Molecular Formula	C16H19N3[1][2]
Molecular Weight	253.34 g/mol [1][2]
Synonyms	N,N-Diethyl-4-(phenylazo)aniline, Diethyl Yellow, Oil Yellow DE[3][4]

Physicochemical Properties

C.I. Solvent Yellow 56 presents as a reddish-yellow to light brown powder.[2] It is insoluble in water but exhibits solubility in a range of organic solvents.[1][2]

Tabulated Physical Properties

The reported physical properties of C.I. Solvent Yellow 56 are summarized below. It is important to note the significant variation in the reported melting point across different sources, which may be attributable to differences in purity or analytical methodology.



Property	Value	Source(s)
Physical Appearance	Reddish-yellow to light brown powder	[2]
Melting Point	87-90 °C	[5]
94-96 °C	[6]	
95-98 °C	[3]	_
100 °C	[7]	
168 °C	[8]	
Density	0.46 g/cm ³	[7]
Ash Content	< 1.5%	[5]
Chloride Content	< 0.2%	[5]
Loss on Drying	< 0.3%	[5]

Solubility Profile

The solubility of C.I. Solvent Yellow 56 in various organic solvents at 20°C is detailed in the following table.

Solvent	Solubility (g/L)	Source(s)
Acetone	171.3	[7]
Butyl Acetate	146.3	[7]
Methylbenzene	371.9	[7]
Dichloromethane	500	[7]
Ethyl Alcohol	41.4	[7]
Water	Insoluble	[1][2]

Spectroscopic Properties



The azo linkage in C.I. Solvent Yellow 56 gives rise to characteristic absorption bands in the ultraviolet and visible regions of the electromagnetic spectrum. For the related compound dimethylaminoazobenzene, absorption bands around 274 nm and 480 nm are attributed to π $\to \pi^*$ and $\pi \to \pi^*$ electronic transitions of the azo group, respectively.[9]

Studies on 4-diethylaminoazobenzene have shown that it undergoes efficient trans-to-cis photoisomerization upon irradiation with visible light.[10] Photoreduction of the azo group can also occur, but this typically requires higher energy ultraviolet radiation ($\lambda \le 313$ nm).[10]

Experimental Protocols Determination of Melting Point (General Protocol)

The melting point of a solid organic compound such as C.I. Solvent Yellow 56 can be determined using the capillary tube method with a melting point apparatus.

Materials:

- C.I. Solvent Yellow 56 sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., DigiMelt or similar)
- Mortar and pestle

Procedure:

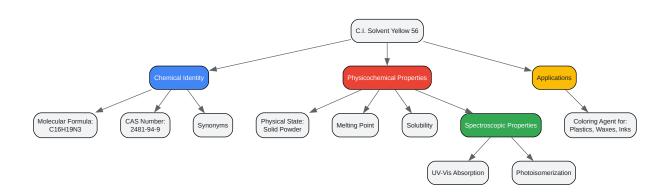
- Ensure the C.I. Solvent Yellow 56 sample is dry and finely powdered. If necessary, gently grind a small amount of the sample using a mortar and pestle.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.
- Compact the sample into the sealed end of the capillary tube by gently tapping the tube on a
 hard surface or by dropping it through a long glass tube. The packed sample height should
 be approximately 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.



- Set the apparatus to heat at a rapid rate to quickly approach the expected melting point.
- Once the temperature is within 15-20°C of the anticipated melting point, reduce the heating rate to 1-2°C per minute to ensure accurate determination.
- Record the temperature at which the first liquid is observed (the onset of melting) and the temperature at which the last solid melts (the completion of melting). This range represents the melting point of the sample.[11][12]

Logical Relationship of Properties

The following diagram illustrates the hierarchical relationship of the information presented in this guide, from the fundamental identity of C.I. Solvent Yellow 56 to its various physicochemical and functional properties.



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Figure 1. Hierarchical overview of C.I. Solvent Yellow 56 properties.

Safety and Handling

C.I. Solvent Yellow 56 is harmful if swallowed and may cause skin and eye irritation.[5]

Appropriate personal protective equipment, including gloves and safety glasses, should be



worn when handling this compound. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Conclusion

This technical guide has summarized the key chemical and physical properties of C.I. Solvent Yellow 56. The provided data, particularly the tabulated physical constants and solubility profile, offer a valuable resource for researchers and scientists. The noted discrepancy in the reported melting point highlights the importance of sample purity and consistent analytical methodology in an experimental setting. The spectroscopic properties indicate its potential for applications involving photoresponsive behavior.

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